

Application Notes: Gravimetric Analysis of Cesium via Permanganate Precipitation

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Compound of Interest

Compound Name: *Permanganic acid (HMnO₄), cesium salt*

Cat. No.: *B083906*

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Introduction

Gravimetric analysis is a cornerstone of quantitative chemical analysis, relying on the measurement of mass to determine the amount of an analyte. One effective method for the determination of cesium is through precipitation as cesium permanganate (CsMnO₄). This technique leverages the low solubility of cesium permanganate in cold water to quantitatively separate cesium from a sample solution. The resulting precipitate is then washed, dried, and weighed, with the mass of the precipitate being directly proportional to the amount of cesium in the original sample. This method is particularly useful for its simplicity and accuracy, provided that potential interferences are properly managed. The fundamental principle of this analysis is the reaction of cesium ions (Cs⁺) with permanganate ions (MnO₄⁻) to form the sparingly soluble salt, CsMnO₄.

Quantitative Data Summary

The accuracy of this gravimetric method hinges on the low solubility of cesium permanganate, especially at reduced temperatures. Key physical and chemical properties of the precipitate are summarized below.

Property	Value	Source
Chemical Formula	CsMnO ₄	[1][2]
Molar Mass	251.84 g/mol	[1][2]
Appearance	Purple crystals	[1]
Solubility in Water	0.97 g/L at 1 °C	[1]
2.3 g/L at 19 °C	[1]	
12.5 g/L at 59 °C	[1]	
Decomposition Temperature	200-300 °C	[1]

Experimental Protocol: Determination of Cesium as Permanganate

This protocol details the step-by-step procedure for the gravimetric determination of cesium by precipitation with a permanganate salt.

1. Principle

Cesium ions (Cs⁺) react with permanganate ions (MnO₄⁻) in solution to form a solid precipitate of cesium permanganate (CsMnO₄). By controlling the temperature to minimize the solubility of the precipitate, cesium can be quantitatively isolated. The mass of the dried precipitate is used to calculate the concentration of cesium in the original sample.



2. Reagents and Materials

- **Precipitating Agent:** Saturated solution of ammonium permanganate ((NH₄)MnO₄) or potassium permanganate (KMnO₄). Note: Ammonium permanganate is preferred if ammonium salts are present in the sample to avoid co-precipitation.[3]
- **Sample Solution:** An aqueous solution containing an unknown quantity of cesium ions.

- Wash Solution: Ice-cold deionized water.
- Apparatus:
 - Glass beakers
 - Graduated cylinders
 - Pipettes
 - Ice bath
 - Stirring rods
 - Suction filtration apparatus (e.g., Gooch crucible with fritted disc or Büchner funnel)
 - Filter paper (if using Büchner funnel)
 - Drying oven
 - Desiccator
 - Analytical balance (readable to 0.1 mg)

3. Procedure

- Sample Preparation:
 - Pipette a precisely measured volume of the cesium-containing sample solution into a beaker.
 - If the sample volume is large, carefully evaporate it to a smaller, more manageable volume (e.g., 20-30 mL) on a hot plate. Avoid boiling to prevent splashing.[\[4\]](#)
- Precipitation:
 - Place the beaker containing the sample solution in an ice bath and allow it to cool to a temperature just above 0 °C.[\[4\]](#)

- While gently stirring the sample, slowly add a slight excess of the pre-cooled precipitating agent (ammonium or potassium permanganate solution). The formation of a purple precipitate indicates the presence of cesium permanganate.
- Continue stirring for 1-2 minutes to ensure thorough mixing.
- Digestion:
 - Allow the beaker to stand in the ice bath for at least 30 minutes. This "digestion" period allows for the complete precipitation of cesium permanganate and promotes the formation of larger, more easily filterable crystals.
- Filtration and Washing:
 - Weigh a clean, dry Gooch crucible to a constant weight.
 - Pre-cool the crucible in the ice bath.
 - Set up the suction filtration apparatus with the pre-weighed, cooled crucible.
 - Carefully decant the supernatant liquid through the crucible.
 - Transfer the precipitate into the crucible using a stirring rod and a small amount of ice-cold deionized water to rinse the beaker.
 - Wash the precipitate in the crucible with two or three small portions of ice-cold deionized water to remove any soluble impurities. Apply suction after each wash.
- Drying and Weighing:
 - Place the crucible containing the precipitate in a drying oven set to 110 °C. Caution: Do not exceed the decomposition temperature of ~200 °C.[\[1\]](#)
 - Dry the precipitate for at least one hour, or until a constant mass is achieved.
 - Transfer the crucible to a desiccator and allow it to cool completely to room temperature.
 - Weigh the crucible and its contents accurately on an analytical balance.

- Repeat the drying and cooling cycle until two consecutive weighings agree within ± 0.2 mg.

4. Calculation

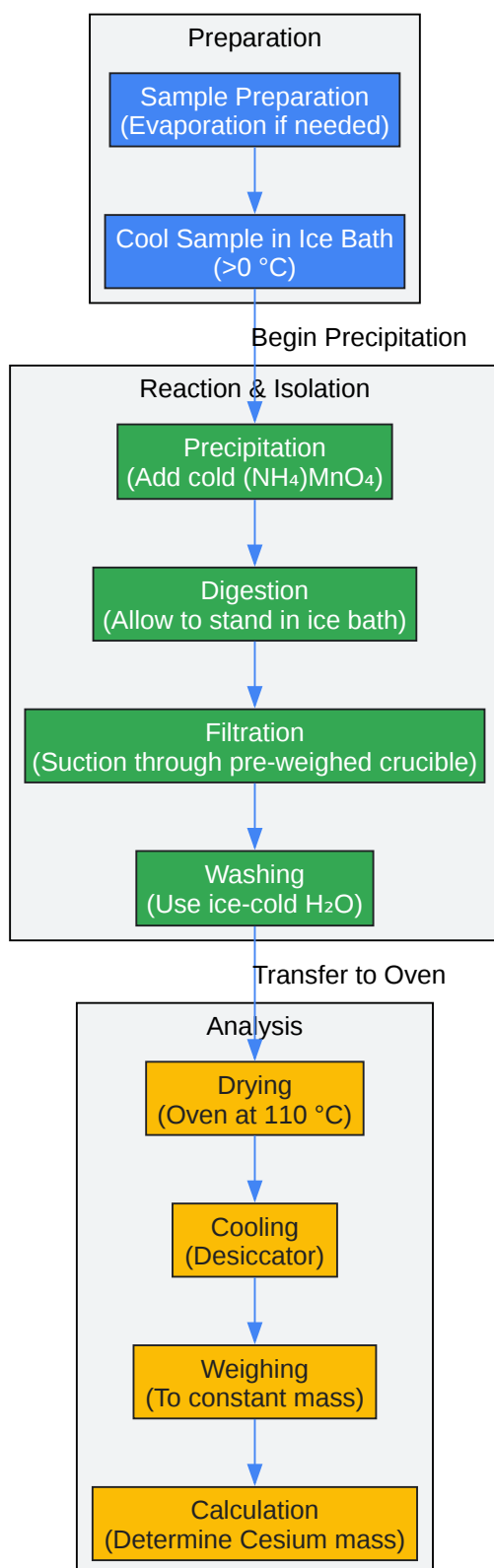
- Calculate the mass of the CsMnO_4 precipitate:
 - $\text{Mass of Precipitate} = (\text{Mass of Crucible} + \text{Dried Precipitate}) - (\text{Mass of empty Crucible})$
- Calculate the gravimetric factor (GF) for cesium:
 - $\text{GF} = (\text{Atomic Mass of Cs}) / (\text{Molar Mass of CsMnO}_4)$
 - $\text{GF} = 132.90545 \text{ g/mol} / 251.8406 \text{ g/mol} \approx 0.5277$
- Calculate the mass of cesium in the sample:
 - $\text{Mass of Cesium} = \text{Mass of Precipitate} \times \text{GF}$
- Calculate the concentration of cesium in the original sample:
 - $\text{Concentration (g/L)} = \text{Mass of Cesium (g)} / \text{Volume of original sample (L)}$

5. Management of Interferences

- Ammonium Ions: If potassium permanganate is used as the precipitant, ammonium ions in the sample can co-precipitate. To avoid this, it is recommended to use ammonium permanganate as the precipitating agent, since ammonium permanganate is highly soluble and will not interfere.[3]
- Other Alkali Metals: Rubidium and potassium form permanganates that are also sparingly soluble and can co-precipitate if present in high concentrations. Separation steps may be required prior to cesium analysis if these ions are present.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the gravimetric analysis protocol.



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Caption: Workflow for gravimetric determination of cesium.

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